

1-Bromo-3-fluoropropane boiling point and density

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Compound of Interest

Compound Name: 1-Bromo-3-fluoropropane

Cat. No.: B1205824

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An In-depth Technical Guide on the Physical Properties of 1-Bromo-3-fluoropropane

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the physicochemical properties of chemical entities is paramount. This document provides a detailed overview of the boiling point and density of **1-bromo-3-fluoropropane**, supplemented with established experimental protocols for their determination.

Physicochemical Data of 1-Bromo-3-fluoropropane

1-Bromo-3-fluoropropane (CAS No: 352-91-0) is a haloalkane with the molecular formula C_3H_6BrF .^{[1][2][3][4][5]} The experimentally determined physical properties of this compound can vary slightly between different sources, as illustrated in the table below.

Physical Property	Value	Source
Boiling Point	99-101 °C	[2]
84-86 °C	[1]	
Density	1.538 g/mL	[2]
1.617 g/mL	[1]	

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid compound such as **1-bromo-3-fluoropropane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[6] Common methods for its determination include distillation and the capillary method.

1. Distillation Method:

This method is suitable when a sufficient quantity of the substance is available.^{[7][8]}

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - Place a volume of **1-bromo-3-fluoropropane** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - Begin heating the flask gently.
 - Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.^[7]

2. Capillary Method (Micro Boiling Point Determination):

This method is ideal when only a small amount of the substance is available.^{[6][8][9][10]}

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, a heating bath (e.g., oil bath or a melting point apparatus with a heating block), and a means to attach the test tube to the thermometer.

- Procedure:
 - Seal one end of a capillary tube using a flame.
 - Place a small amount of **1-bromo-3-fluoropropane** into the small test tube.
 - Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.
 - Attach the test tube to the thermometer and immerse the setup in the heating bath.
 - Heat the bath gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Turn off the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^{[6][8]}

Determination of Density

Density is defined as the mass of a substance per unit volume.^{[11][12]}

1. Using a Graduated Cylinder and Balance:

This is a straightforward method for determining the density of a liquid.^{[12][13][14]}

- Apparatus: A graduated cylinder, and an electronic balance.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder on an electronic balance.
 - Add a known volume of **1-bromo-3-fluoropropane** to the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.^{[13][14]}
 - Measure the total mass of the graduated cylinder containing the liquid.

- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the total mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^{[12][13]} For improved accuracy, it is recommended to perform multiple measurements and calculate the average.^{[13][14]}

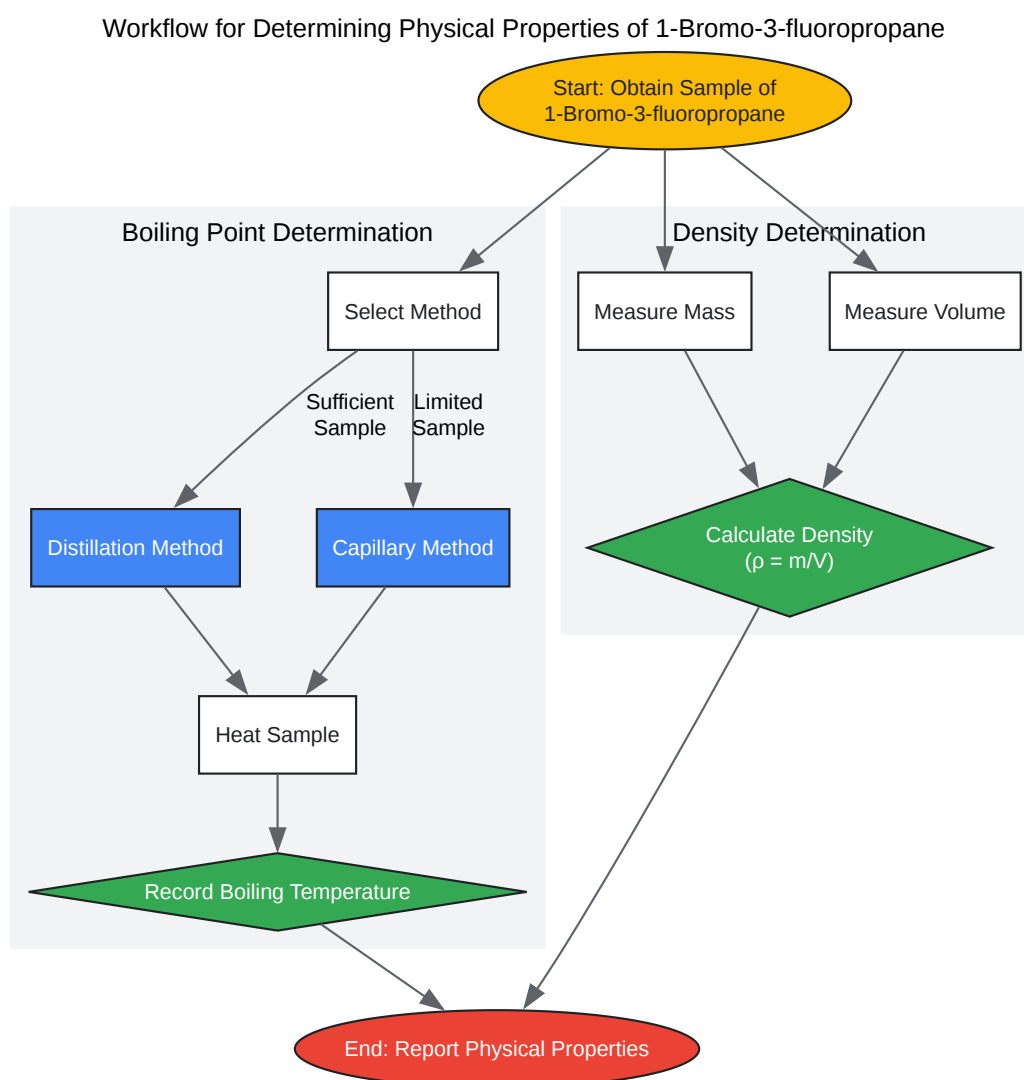
2. Using a Pycnometer (Density Bottle):

A pycnometer is a flask with a specific volume that provides a more accurate measurement of density.

- Apparatus: A pycnometer, an electronic balance, and a thermometer.
- Procedure:
 - Measure the mass of the clean, dry, and empty pycnometer.
 - Fill the pycnometer with **1-bromo-3-fluoropropane**, ensuring no air bubbles are trapped. Insert the stopper and wipe away any excess liquid.
 - Measure the mass of the filled pycnometer.
 - Calculate the mass of the liquid.
 - To determine the exact volume of the pycnometer, repeat the procedure with a reference liquid of known density (e.g., distilled water) at the same temperature.
 - Calculate the volume of the pycnometer ($\text{Volume} = \text{Mass of water} / \text{Density of water}$).
 - Calculate the density of **1-bromo-3-fluoropropane** using its mass and the determined volume of the pycnometer.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the boiling point and density of **1-bromo-3-fluoropropane**.



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Caption: Logical workflow for the experimental determination of boiling point and density.

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- To cite this document: BenchChem. [1-Bromo-3-fluoropropane boiling point and density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205824#1-bromo-3-fluoropropane-boiling-point-and-density]

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